

chemical structure and properties of menadiol diacetate

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Compound of Interest

Compound Name: Menadiol

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An In-depth Technical Guide on the Core Chemical Structure and Properties of **Menadiol** Diacetate

For Researchers, Scientists, and Drug Development Professionals

Abstract

Menadiol diacetate, also known as acetomenaphthone or Vitamin K4, is a synthetic, water-soluble analog of vitamin K.^{[1][2][3][4][5]} This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, and biological activities. It details the compound's mechanism of action related to blood coagulation and bone metabolism, as well as its emerging role in oncology through the induction of apoptosis. This document synthesizes key quantitative data into structured tables and provides detailed experimental protocols for its synthesis and analysis. Furthermore, signaling pathways and experimental workflows are visualized using Graphviz diagrams to offer a clear and concise reference for research and drug development professionals.

Chemical Identity and Structure

Menadiol diacetate is chemically designated as 2-methyl-1,4-naphthalenediol diacetate. It is a diester derivative of **menadiol**. The acetylation of the hydroxyl groups in **menadiol** increases the compound's stability.

The chemical structure is characterized by a naphthalene ring system with methyl and acetoxy functional groups. The key structural details are provided below:

- Chemical Name: 2-methyl-1,4-naphthalenediol diacetate
- Synonyms: Acetomenaphthone, Vitamin K4, Kapilin, Kayvite
- CAS Number: 573-20-6
- Molecular Formula: C₁₅H₁₄O₄
- Molecular Weight: 258.27 g/mol

Physicochemical Properties

Menadiol diacetate is a white to off-white crystalline solid. Its key physicochemical properties are summarized in the table below, providing essential data for experimental design and formulation development.

Property	Value	Reference(s)
Physical State	Crystalline powder	
Color	White to almost white	
Melting Point	113-114 °C	
Boiling Point	361.52 °C (estimate)	
Water Solubility	Insoluble	
Solubility in Solvents	DMSO: up to 51 mg/mL DMF: 30 mg/mL Ethanol: 1 mg/mL	
Density	~1.21 g/cm ³ (estimate)	

Spectral Data for Structural Elucidation

Structural confirmation of **menadiol** diacetate is typically achieved through spectroscopic methods. The following data are characteristic of the compound.

¹H NMR Spectroscopy

The proton NMR spectrum provides distinct signals corresponding to the methyl and aromatic protons. A representative ¹H-NMR characterization shows the following chemical shifts (δ):

Chemical Shift (ppm)	Multiplicity	Integration	Assignment	Reference(s)
2.27	singlet	3H	Naphthalene-CH ₃	
2.46	singlet	3H	Acetoxy-CH ₃	
2.50	singlet	3H	Acetoxy-CH ₃	
7.55-7.62	multiplet	2H	Aromatic-H	
7.85-7.89	doublet	2H	Aromatic-H	

Other Spectroscopic Data

Additional spectroscopic data, including ¹³C NMR, Infrared (IR), and Mass Spectrometry (MS), are available in various chemical databases and are crucial for comprehensive structural analysis.

Biological Activity and Mechanism of Action

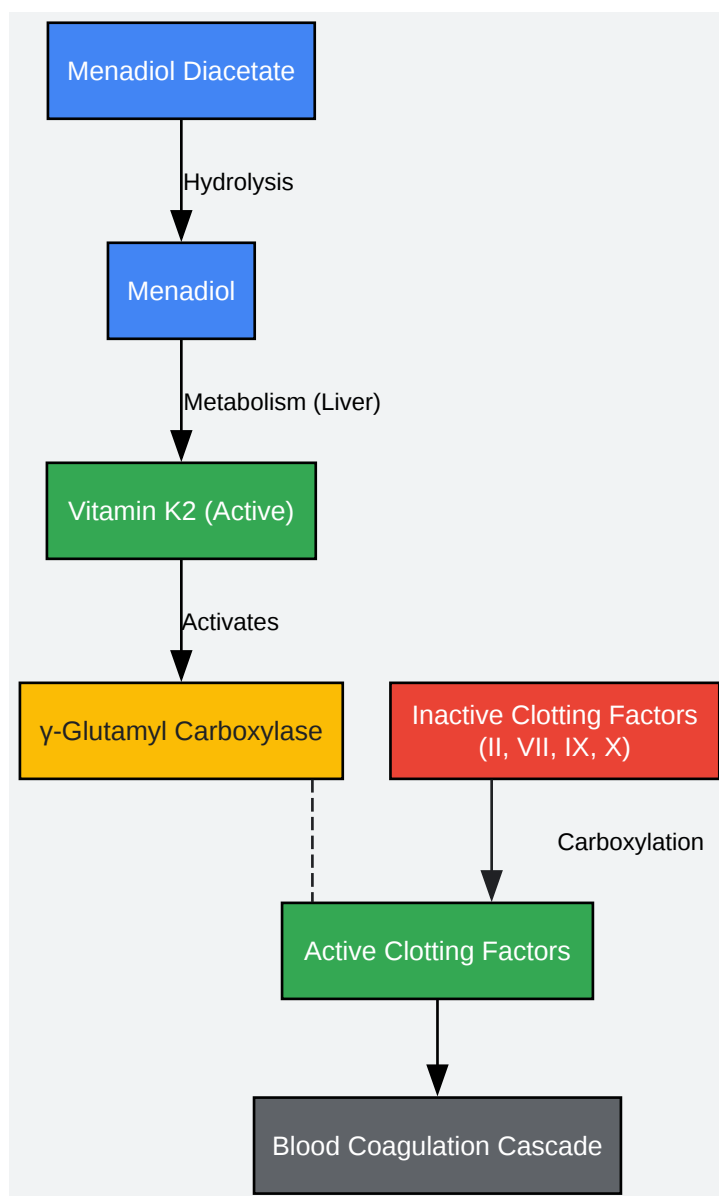
Menadiol diacetate's primary biological function is as a pro-vitamin K. It is converted in the body into biologically active forms of vitamin K, which are essential for critical physiological processes.

Role in Hemostasis

The most well-established role of **menadiol** diacetate is in the blood coagulation cascade. Its mechanism involves a multi-step conversion process.

- Hydrolysis: In the body, **menadiol** diacetate is first hydrolyzed to its active form, **menadiol**.
- Conversion to Vitamin K2: **Menadiol** is then metabolized, primarily in the liver, to active vitamin K2 (menaquinone).

- Cofactor for γ -Glutamyl Carboxylase: Vitamin K2 acts as an essential cofactor for the enzyme γ -glutamyl carboxylase.
- Activation of Clotting Factors: This enzyme catalyzes the post-translational carboxylation of specific glutamate residues on vitamin K-dependent clotting factors (II, VII, IX, X) and anticoagulant proteins (C, S, and Z). This carboxylation is necessary for these proteins to bind calcium ions, a critical step for their activation and function in the coagulation cascade.



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Metabolic activation of **menadiol** diacetate for hemostasis.

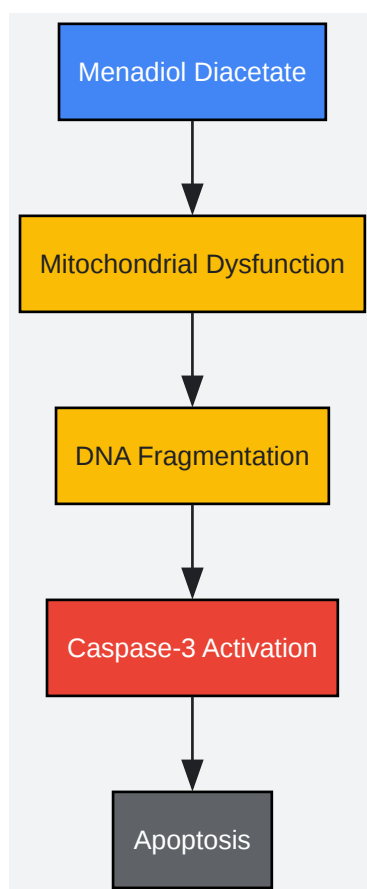
Role in Bone Metabolism

Beyond coagulation, **menadiol** diacetate contributes to bone health. The vitamin K-dependent carboxylation process is also required for the activation of osteocalcin, a protein synthesized by osteoblasts. Carboxylated osteocalcin is able to bind calcium and incorporate it into the bone matrix, thereby supporting bone mineralization and strength.

Anticancer Activity

Recent studies have highlighted the potential of **menadiol** diacetate as an anticancer agent. It has been shown to induce apoptosis in cancer cells, particularly in prostate carcinoma.

- **Mechanism:** The compound triggers a caspase-3-related apoptotic pathway. This is initiated through the induction of mitochondrial dysfunction and subsequent DNA fragmentation.
- **Quantitative Data:** It inhibits the proliferation of PC3 prostate cancer cells with an IC_{50} value of 20.94 μ M and induces cell cycle arrest at the S phase.



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Apoptotic pathway induced by **menadiol** diacetate.

Experimental Protocols

Synthesis of Menadiol Diacetate

A common and efficient method for synthesizing **menadiol** diacetate is through the reductive acetylation of 2-methyl-1,4-naphthoquinone (Menadione).

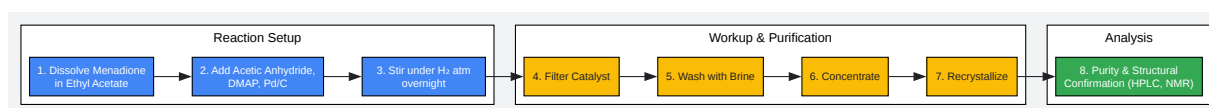
Materials:

- 2-methyl-1,4-naphthoquinone (Menadione)
- Ethyl acetate
- Acetic anhydride
- 4-dimethylaminopyridine (DMAP)
- Palladium on carbon (Pd/C, 10%)
- Hydrogen gas
- Brine solution
- Isopropanol
- Water

Protocol:

- Dissolve 2-methyl-1,4-naphthoquinone (1 equivalent) in ethyl acetate.
- To this solution, add acetic anhydride (~1.5 equivalents), DMAP (catalytic amount), and Pd/C catalyst (catalytic amount).
- Stir the reaction mixture vigorously at room temperature under a hydrogen atmosphere overnight.

- Monitor the reaction for completion using Thin Layer Chromatography (TLC).
- Upon completion, remove the Pd/C catalyst by filtration through a pad of celite.
- Wash the filtrate with brine. Separate the organic layer.
- Concentrate the organic layer under reduced pressure to obtain the crude product.
- Recrystallize the crude product from a mixture of isopropanol and water to yield pure **menadiol** diacetate as white crystals.
- Confirm the structure and purity using HPLC and NMR spectroscopy.



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Workflow for the synthesis of **menadiol** diacetate.

Bioassay for Vitamin K Activity

The biological activity of **menadiol** diacetate as a vitamin K source can be determined using a bioassay based on prothrombin clotting time.

Model:

- Three-week-old, vitamin K-depleted male broiler chicks. To increase sensitivity, chicks can be sensitized with a vitamin K antagonist like coumatetralyl.

Protocol Outline:

- Induce vitamin K deficiency in chicks through a specialized diet.

- Administer different known doses of a standard vitamin K source and **menadiol** diacetate to separate groups of chicks.
- After a set period (e.g., 24 hours), collect blood samples.
- Prepare plasma from the blood samples.
- Measure the prothrombin clotting time for each sample using a homologous thrombokinas preparation.
- Construct a dose-response curve with the standard vitamin K source.
- Determine the relative bioactivity of **menadiol** diacetate by comparing the prothrombin times of the test groups to the standard curve.

Conclusion

Menadiol diacetate is a stable, synthetic vitamin K analog with well-defined chemical and physical properties. Its primary biological role as a pro-vitamin is critical for hemostasis and bone health through the γ -carboxylation of key proteins. Furthermore, its demonstrated ability to induce apoptosis in cancer cells presents a promising avenue for oncological research and therapeutic development. The detailed protocols and compiled data in this guide serve as a valuable technical resource for scientists engaged in the study and application of this multifaceted compound.

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References

- 1. abmole.com [abmole.com]
- 2. What is Menadiol Diacetate used for? [synapse.patsnap.com]
- 3. Menadiol diacetate | 573-20-6 [chemicalbook.com]

- 4. selleckchem.com [selleckchem.com]
- 5. Menadiol - Wikipedia [en.wikipedia.org]
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